

An In-depth Technical Guide to the Physical Properties of Tripropylborane

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Compound of Interest

Compound Name: *Tripropylborane*

Cat. No.: *B075235*

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Introduction

Tripropylborane is an organoboron compound with significant applications in organic synthesis. As a trialkylborane, it serves as a versatile reagent and catalyst in various chemical transformations. A thorough understanding of its physical properties is paramount for its safe handling, effective use in experimental design, and for the development of robust synthetic methodologies. This guide provides a comprehensive overview of the core physical characteristics of **tripropylborane**, detailed experimental protocols for their determination, and a logical framework for understanding the interplay of these properties.

Core Physical Properties

The physical properties of **tripropylborane** are summarized in the table below, providing a clear and concise reference for laboratory use.

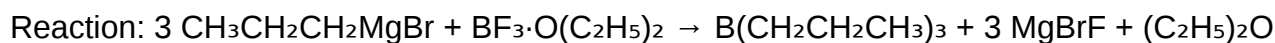
Property	Value	Citation(s)
Molecular Formula	C ₉ H ₂₁ B	[1]
Molecular Weight	140.08 g/mol	[1]
Appearance	Colorless liquid	
Odor	Fishy	
Density	0.7204 g/cm ³ at 20 °C	
Boiling Point	156-159 °C at 760 mmHg	
Melting Point	-56 °C	
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Soluble in ethers, hydrocarbons (e.g., THF, diethyl ether, hexanes)	
Refractive Index	1.4135 at 20 °C	

Experimental Protocols

Given the air- and moisture-sensitive nature of **tripropylborane**, all experimental procedures for the determination of its physical properties must be conducted under an inert atmosphere (e.g., argon or nitrogen) using appropriate Schlenk line or glovebox techniques.

Synthesis of Tripropylborane

A standard method for the preparation of **tripropylborane** involves the reaction of a Grignard reagent with a boron trihalide, typically boron trifluoride etherate.



Procedure:

- A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, a condenser, and a nitrogen inlet is charged with magnesium turnings.

- Anhydrous diethyl ether is added to cover the magnesium.
- A solution of 1-bromopropane in anhydrous diethyl ether is added dropwise from the dropping funnel to initiate the formation of the Grignard reagent (propylmagnesium bromide). The reaction is typically initiated with a small crystal of iodine if necessary.
- After the formation of the Grignard reagent is complete, the solution is cooled in an ice bath.
- A solution of boron trifluoride etherate in anhydrous diethyl ether is added dropwise from the dropping funnel with vigorous stirring.
- Following the addition, the reaction mixture is allowed to warm to room temperature and then refluxed for a specified period to ensure complete reaction.
- The reaction mixture is then cooled, and the magnesium salts are allowed to precipitate.
- The supernatant liquid containing **tripropylborane** is transferred via cannula to a distillation apparatus.
- The diethyl ether is removed by distillation at atmospheric pressure.
- The remaining **tripropylborane** is then purified by fractional distillation under reduced pressure.

Determination of Boiling Point

The boiling point of the air-sensitive **tripropylborane** is determined using a micro-boiling point apparatus under an inert atmosphere.^[2]

Apparatus:

- Thiele tube or a similar micro-boiling point apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube

- Inert heating fluid (e.g., silicone oil)
- Schlenk line for inert atmosphere

Procedure:

- A small volume of purified **tripropylborane** is placed in the small test tube under a stream of inert gas.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
- The test tube is attached to a thermometer and placed in the Thiele tube containing the heating fluid.
- The apparatus is heated gently and slowly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands and is replaced by the vapor of the liquid.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube after the heating is discontinued and the apparatus is allowed to cool slightly.
[2] This indicates that the vapor pressure of the sample is equal to the external pressure.

Determination of Density

The density of **tripropylborane** is determined using a pycnometer, a specialized flask for accurately measuring the volume of a liquid.[3][4] All manipulations are performed under an inert atmosphere.

Apparatus:

- Pycnometer of a known volume
- Analytical balance
- Glovebox or Schlenk line

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- Inside a glovebox or using a Schlenk line, the pycnometer is filled with **tripropylborane**, ensuring no air bubbles are trapped. The stopper is carefully inserted, and any excess liquid is wiped from the exterior.
- The filled pycnometer is then weighed accurately.
- The density is calculated by dividing the mass of the **tripropylborane** (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

Determination of Melting Point

The melting point of **tripropylborane**, which is a low-temperature liquid, is determined using a cryostat or a low-temperature melting point apparatus.

Apparatus:

- Melting point apparatus with a cooling stage (cryostat)
- Sample holder (e.g., capillary tube)
- Inert atmosphere chamber

Procedure:

- A small sample of **tripropylborane** is sealed in a capillary tube under an inert atmosphere.
- The capillary tube is placed in the cooling stage of the melting point apparatus.
- The sample is frozen by lowering the temperature significantly below the expected melting point.
- The temperature is then slowly increased at a controlled rate.

- The melting point is recorded as the temperature at which the first signs of melting are observed until the entire sample becomes a clear liquid.

Determination of Solubility

The solubility of **tripropylborane** is determined by qualitative observation of miscibility with various solvents under an inert atmosphere.

Procedure:

- In a glovebox, a small, known volume of **tripropylborane** (e.g., 0.1 mL) is added to a vial.
- A known volume of the test solvent (e.g., 1 mL of deionized water, diethyl ether, or hexane, all deoxygenated) is added to the vial.
- The vial is sealed and agitated.
- The mixture is observed for the formation of a single homogeneous phase (soluble) or two distinct layers (insoluble).

Visualization of Property Relationships

The following diagram illustrates the logical flow and relationship between the fundamental properties of **tripropylborane** and the experimental methodologies used for their determination.

*Figure 1: Relationship between synthesis, physical properties, and experimental determination methods for **tripropylborane**.*

Safety and Handling

Tripropylborane is a pyrophoric compound, meaning it can ignite spontaneously upon contact with air. It is also highly reactive with water and other protic solvents. Therefore, strict adherence to safety protocols is essential.

- Handling: All manipulations must be carried out under an inert atmosphere (argon or nitrogen) in a well-maintained glovebox or using Schlenk techniques.

- Personal Protective Equipment (PPE): Flame-retardant lab coat, safety glasses, and appropriate gloves (e.g., nitrile gloves) must be worn at all times.
- Storage: **Tripropylborane** should be stored in a tightly sealed container under an inert atmosphere in a cool, dry, and well-ventilated area, away from sources of ignition.
- Spills: In the event of a spill, do not use water. The spill should be covered with a dry, inert absorbent material such as sand or vermiculite, and then cautiously quenched with a less reactive alcohol like isopropanol before final disposal.

This technical guide provides a foundational understanding of the physical properties of **tripropylborane**, essential for its safe and effective use in a research and development setting. For further details on specific applications, consulting primary scientific literature is recommended.

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References

- 1. Tripropylborane | C₉H₂₁B | CID 14224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]
- 3. che.utah.edu [che.utah.edu]
- 4. fpharm.uniba.sk [fpharm.uniba.sk]
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